

## Personal protective equipment for handling Phenyl valerate

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# **Essential Safety and Handling Guide for Phenyl Valerate**

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for the handling of **Phenyl valerate** in a laboratory setting. It is intended to equip researchers, scientists, and drug development professionals with the necessary protocols to work safely with this chemical, manage potential hazards, and respond effectively to emergencies.

### **Chemical and Physical Properties of Phenyl Valerate**

A clear understanding of **Phenyl valerate**'s properties is fundamental to its safe handling. The following table summarizes key quantitative data.



Property	Value
CAS Number	20115-23-5
Molecular Formula	C11H14O2[1]
Molecular Weight	178.23 g/mol [1]
Appearance	Transparent Colorless Liquid[1]
Boiling Point	Not explicitly available
Flash Point	Not explicitly available
Density	Not explicitly available
Solubility	Insoluble in water[2]

# Hazard Identification and Occupational Exposure Limits

**Phenyl valerate** is classified as a combustible liquid and an irritant. Proper handling is crucial to avoid adverse health effects.

Hazard	Description
Flammability	Combustible liquid. Vapors may form explosive mixtures with air upon intense heating.
Acute Toxicity	Harmful if swallowed.
Skin Corrosion/Irritation	Causes skin irritation.
Eye Damage/Irritation	Causes serious eye irritation.
Respiratory Irritation	May cause respiratory irritation.

Occupational Exposure Limits (OELs):

Currently, there are no established Permissible Exposure Limits (PELs) from OSHA, Recommended Exposure Limits (RELs) from NIOSH, or Threshold Limit Values (TLVs) from



ACGIH specifically for **Phenyl valerate**. In the absence of specific OELs, a conservative approach is recommended. Below are the exposure limits for structurally similar compounds, which can provide context for the potential hazards. These are not official OELs for **Phenyl valerate** and should be used for guidance purposes only.

Substance	Exposure Limit	Organization
Methyl Valerate	No specific OELs found.  Classified as a flammable liquid and may cause allergic skin reactions.[3][4]	-
C12-15 Alkyl Benzoate	No established exposure limits.  Not classified as hazardous under normal use.[5][6][7]	-

Given the lack of specific OELs, all work with **Phenyl valerate** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

## **Personal Protective Equipment (PPE)**

The following PPE is mandatory when handling **Phenyl valerate** to minimize exposure and ensure personal safety.



PPE Category	Specifications
Eye and Face Protection	Chemical splash goggles are required at all times. A face shield should be worn when there is a risk of splashing.
Skin Protection	A lab coat must be worn. For tasks with a potential for significant skin contact, chemically resistant aprons are recommended.
Hand Protection	Nitrile or butyl rubber gloves are recommended. [8][9] Always inspect gloves for integrity before use and change them immediately if contaminated.
Respiratory Protection	Not typically required when working in a properly functioning chemical fume hood. If vapors or aerosols are generated outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

## **Operational Plan: Standard Handling and Use**

Adherence to a strict operational protocol is essential for the safe handling of **Phenyl valerate**.

- 1. Preparation and Pre-Handling:
- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
- Verify that an appropriate spill kit for flammable liquids is readily accessible.
- Confirm the location and functionality of the nearest safety shower and eyewash station.
- Review the Safety Data Sheet (SDS) for **Phenyl valerate** before beginning any work.
- Don all required personal protective equipment.
- 2. Handling and Dispensing:

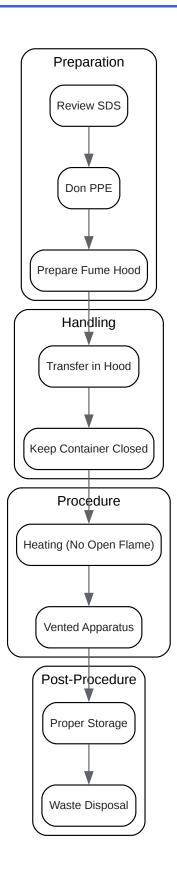




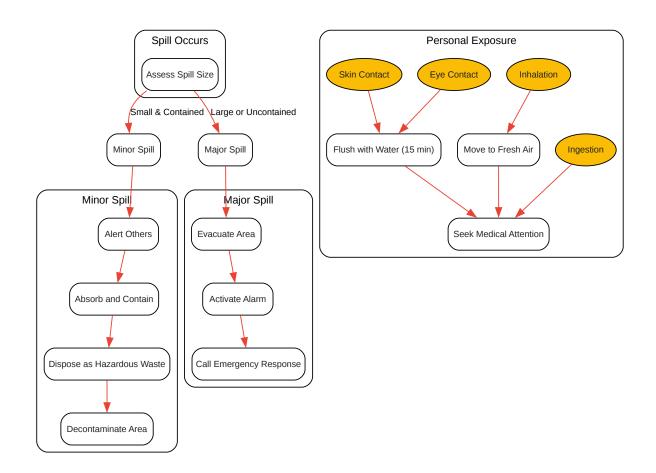


- Conduct all transfers and manipulations of Phenyl valerate within a certified chemical fume hood to minimize inhalation of vapors.
- Use glass or other chemically compatible containers for handling and storage.
- When transferring, pour slowly and carefully to avoid splashing.
- Keep containers of Phenyl valerate tightly closed when not in use.
- 3. Heating and Reactions:
- If heating is required, use a controlled heating source such as a heating mantle or a water bath. Never use an open flame.
- Ensure that any reaction setup is secure and properly vented to prevent pressure buildup.
- 4. Storage:
- Store Phenyl valerate in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.
- Store away from strong oxidizing agents, acids, and bases.
- 5. Disposal:
- All waste containing **Phenyl valerate** must be disposed of as hazardous waste.
- Collect waste in a clearly labeled, sealed container compatible with the chemical.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not mix with other waste streams unless explicitly permitted.









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